

stability and storage conditions for 5-hydroxy-2-nitropyridine

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Compound of Interest

Compound Name: 5-Hydroxy-2-nitropyridine

Cat. No.: B096767

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Technical Support Center: 5-hydroxy-2-nitropyridine

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **5-hydroxy-2-nitropyridine** (CAS No: 5418-51-9).

Frequently Asked Questions (FAQs)

Q1: What are the general properties of **5-hydroxy-2-nitropyridine**?

5-hydroxy-2-nitropyridine, also known as 5-Nitro-2-pyridinol, is an aromatic heterocyclic organic compound.^{[1][2]} It typically appears as a crystalline solid, with a color ranging from white or pale yellow to light brown or tan.^{[1][3][4]} It is stable under normal temperatures and pressures.^[1] Key physical and chemical properties are summarized in the table below.

Data Presentation: Physical and Chemical Properties

Property	Value	Citations
CAS Number	5418-51-9	[5][6][7]
Molecular Formula	C ₅ H ₄ N ₂ O ₃	[4][7][8]
Molecular Weight	~140.10 g/mol	[4][6][7]
Appearance	White to tan/light brown crystalline powder	[1][3][4]
Melting Point	188-191 °C	[4][6]
Solubility	Soluble in hot water and alkali liquors; sparingly soluble in water; insoluble in most common organic solvents.	[1][4]

Q2: What are the recommended storage conditions for **5-hydroxy-2-nitropyridine**?

To ensure its integrity, **5-hydroxy-2-nitropyridine** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[4][9] It is crucial to store the compound away from incompatible materials, direct heat, and light.[1][4] For long-term stability, storage at room temperature under an inert atmosphere is recommended.[1] Always check that containers are clearly labeled and free from leaks.[3]

Q3: What is the stability and potential shelf life of this compound?

5-hydroxy-2-nitropyridine is stable under recommended storage conditions.[1][5][9] The shelf life can vary depending on the purity, packaging, and specific storage conditions provided by the manufacturer. It is best practice to refer to the lot-specific expiration date on the product label and use the chemical promptly after purchase if possible.[4]

Q4: What substances are incompatible with **5-hydroxy-2-nitropyridine**?

Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[1][3][9] Strong bases may promote ring-opening reactions, while strong reducing agents (like hydrides or sulfides) can create a risk of generating hazardous aromatic amines.[1] Contact with oxidizing agents could result in ignition.[3]

Q5: What are the primary hazards and necessary safety precautions?

This chemical is considered hazardous.[3][5] It is classified as an irritant that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][4][6] Therefore, it is essential to avoid breathing dust and prevent contact with skin and eyes.[4][5][9] Accidental ingestion may be harmful and can potentially lead to methemoglobinemia, a condition that inhibits normal oxygen uptake by the blood.[3]

Q6: What Personal Protective Equipment (PPE) is required for handling?

When handling **5-hydroxy-2-nitropyridine**, appropriate personal protective equipment should be worn. This includes:

- Eye Protection: Safety glasses or goggles that meet OSHA or European Standard EN166 regulations.[2][5]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[4][5]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if ventilation is inadequate or if dust is generated.[6][10]
- Body Protection: Wear protective clothing to prevent skin contact.[4][5]

Work should be conducted in a well-ventilated area, and eyewash stations and safety showers should be readily accessible.[5][9]

Troubleshooting Guide

Issue 1: The compound has changed color or appears degraded.

- Possible Cause A: Improper Storage. Exposure to light, heat, or air can lead to degradation over time.
 - Solution: Verify that the compound has been stored in a tightly sealed container in a cool, dark, and dry place.[4][9] Discard the material if significant discoloration is observed, as its purity may be compromised.

- Possible Cause B: Contamination. Accidental contact with incompatible materials (e.g., strong bases, oxidizing agents) could have occurred.[\[1\]](#)[\[3\]](#)
 - Solution: Review handling procedures to identify potential sources of cross-contamination. Ensure dedicated spatulas and weighing boats are used. If contamination is suspected, the material should not be used in sensitive experiments.

Issue 2: The compound is not dissolving as expected.

- Possible Cause: Incorrect Solvent Choice. **5-hydroxy-2-nitropyridine** has specific solubility characteristics. It is largely insoluble in most common organic solvents but is soluble in hot water and alkali liquors.[\[1\]](#)[\[4\]](#)
 - Solution: For aqueous solutions, try dissolving the compound in hot water. For other applications, dissolving in a basic aqueous solution (alkali liquor) may be effective. Always perform a small-scale solubility test before preparing a large-scale solution.

Issue 3: An unexpected reaction, side-product, or decomposition occurred during an experiment.

- Possible Cause A: Thermal Instability. Although the melting point is relatively high (188-191 °C), prolonged heating or excessive temperatures during a reaction could lead to decomposition, which may produce carbon oxides, nitrogen oxides, and other toxic fumes.[\[4\]](#)[\[10\]](#)
 - Solution: Monitor reaction temperatures carefully. If possible, run the reaction at the lowest effective temperature.
- Possible Cause B: Incompatible Reagents. The reaction mixture may contain strong oxidizing agents, bases, or reducing agents that are reacting with the **5-hydroxy-2-nitropyridine**.[\[1\]](#)[\[9\]](#)
 - Solution: Carefully review all reagents and catalysts in the reaction scheme for known incompatibilities. Consider alternative reagents if a potential incompatibility is identified.

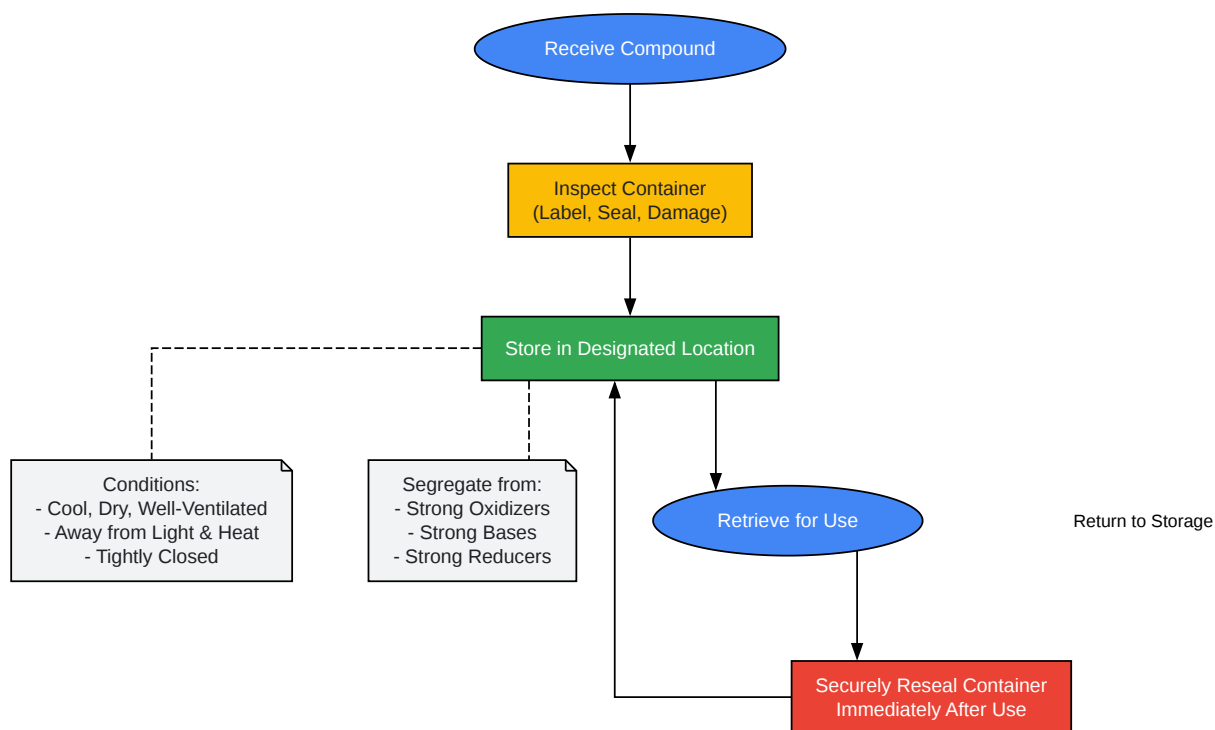
Experimental Protocols

Protocol: Visual Inspection and Assessment of Material Integrity

This protocol describes a systematic workflow for visually inspecting a new or stored batch of **5-hydroxy-2-nitropyridine** to assess its quality before experimental use.

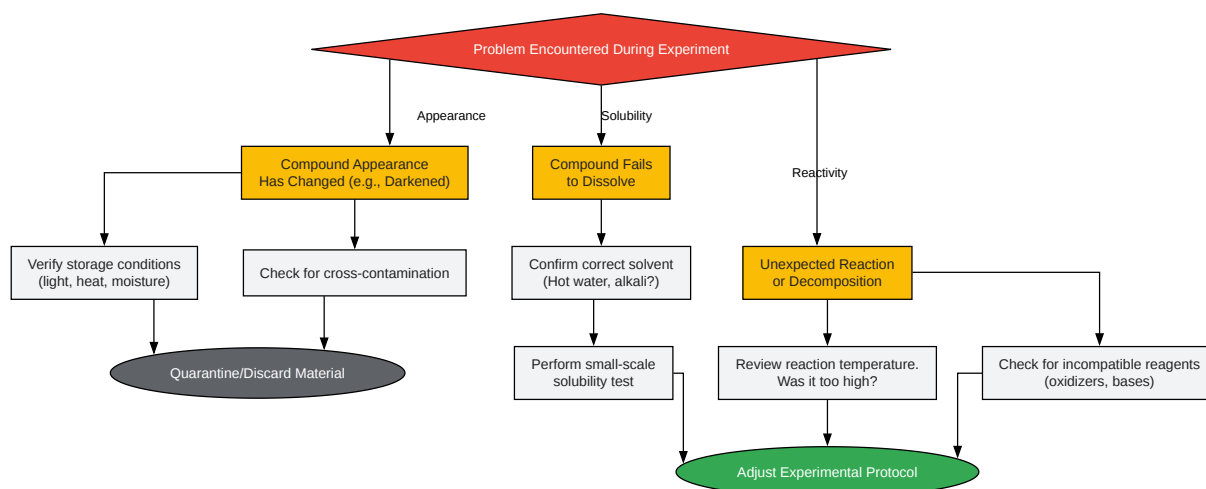
- **Preparation:** Before opening the container, ensure you are in a well-ventilated area (e.g., a chemical fume hood) and are wearing the appropriate PPE (lab coat, gloves, eye protection).
[4][5]
- **Container Inspection:** Check that the container is the original one, securely sealed, and not physically damaged.[3] Verify that the label is legible and the expiration date has not passed.
- **Visual Assessment:** Open the container and observe the contents without inhaling any dust.
 - **Color:** The compound should be a crystalline powder ranging from white to pale yellow or tan.[1][3][4] Note any significant darkening, black/brown spots, or non-uniform coloration, which could indicate degradation.
 - **Consistency:** The material should be a free-flowing powder. Note any clumping or signs of moisture absorption, which suggests improper storage in a non-dry environment.
- **Documentation:** Record the lot number, date of inspection, and observations in your lab notebook.
- **Decision:**
 - If the material passes visual inspection, it can proceed to experimental use.
 - If there are signs of degradation, moisture, or contamination, the material should be quarantined and not used for sensitive applications. Consult with a supervisor or your institution's safety officer for proper disposal procedures.
- **Resealing:** After inspection, securely reseal the container to protect it from air and moisture.
[3][9] Return it to the recommended storage location.[4]

Visualizations



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Caption: Recommended workflow for receiving, storing, and handling **5-hydroxy-2-nitropyridine**.



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Caption: Decision tree for troubleshooting common issues with **5-hydroxy-2-nitropyridine**.

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